In-Depth Technical Guide: (S)-(-)-1-(p-Tolyl)ethylamine

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Compound of Interest

Compound Name:	*(S)-(-)-1-(p-Tolyl)ethylamine*
CAS No.:	*27298-98-2*
Cat. No.:	*B1353336*

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This technical guide provides a comprehensive overview of **(S)-(-)-1-(p-Tolyl)ethylamine**, a chiral amine of significant interest to researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details its chemical and physical properties, experimental protocols for its resolution, and its applications, particularly in the realm of asymmetric synthesis.

Core Compound Properties

(S)-(-)-1-(p-Tolyl)ethylamine, also known as (S)-(-)-α,4-Dimethylbenzylamine, is a chiral primary amine that serves as a valuable building block in the synthesis of enantiomerically pure compounds. Its physical and chemical properties are summarized below.

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Property	Value	Reference
CAS Number	27298-98-2	[1]
Molecular Formula	$C_9H_{13}N$	[1]
Molecular Weight	135.21 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	205 °C (lit.)	[2]
Density	0.919 g/mL at 25 °C (lit.)	[2]
Refractive Index (n20/D)	1.521 (lit.)	[2]
Optical Rotation	[α]20/D ~ -37° (neat)	
InChI Key	UZDDXUMOXKDXNE-QMMMGPOBSA-N	[1]

Experimental Protocols: Chiral Resolution

The preparation of enantiomerically pure **(S)-(-)-1-(p-Tolyl)ethylamine** from its racemic mixture is a critical process. Two common and effective methods are detailed below: diastereomeric salt formation and enzymatic kinetic resolution.

Diastereomeric Salt Formation with (+)-Di-p-toluoyl-D-tartaric Acid

This classical method relies on the differential solubility of the diastereomeric salts formed between the racemic amine and a chiral resolving agent.[3][4]

Principle: The racemic 1-(p-Tolyl)ethylamine is reacted with an enantiomerically pure chiral acid, such as (+)-Di-p-toluoyl-D-tartaric acid (D-DTTA). This reaction forms two diastereomeric salts: [(S)-amine]•[D-DTTA] and [(R)-amine]•[D-DTTA]. Due to their different physical properties, one salt will be less soluble in a specific solvent and will preferentially crystallize, allowing for their separation. The desired enantiomer is then liberated from the isolated salt by treatment with a base.[3][5]

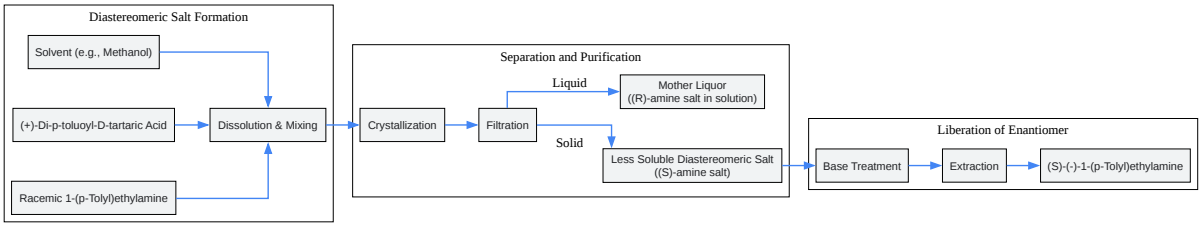
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Detailed Protocol:

- Salt Formation:
  - Dissolve one equivalent of racemic 1-(p-Tolyl)ethylamine in a suitable solvent such as methanol or ethanol.
  - In a separate flask, dissolve 0.5 to 1.0 equivalent of (+)-Di-p-toluoyl-D-tartaric acid in the same solvent, applying gentle heat if necessary to achieve a clear solution.[5]
  - Slowly add the resolving agent solution to the amine solution with continuous stirring.
- Crystallization:
  - Allow the mixture to cool gradually to room temperature to induce the crystallization of the less soluble diastereomeric salt.
  - To maximize the yield, the mixture can be further cooled in an ice bath or refrigerator.[3][5]
- Isolation:
  - Collect the crystalline precipitate by vacuum filtration.
  - Wash the crystals with a small amount of the cold crystallization solvent to remove any residual mother liquor containing the more soluble diastereomer.[5]
- Liberation of the Free Amine:
  - Dissolve the purified diastereomeric salt in water.
  - Add a base, such as a sodium hydroxide solution, to deprotonate the amine and liberate the free **(S)-(-)-1-(p-Tolyl)ethylamine**.[5]
  - Extract the desired amine using an organic solvent.
  - Dry the organic extracts and remove the solvent under reduced pressure to obtain the purified enantiomer.

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Workflow Diagram:



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Caption: Workflow for Chiral Resolution via Diastereomeric Salt Formation.

Enzymatic Kinetic Resolution using Candida antarctica Lipase B

Enzymatic kinetic resolution is a highly selective and environmentally benign method for separating enantiomers. Candida antarctica lipase B (CALB), often in an immobilized form like Novozym 435, is a widely used biocatalyst for the kinetic resolution of amines.[6][7]

Principle: This method relies on the enantioselective acylation of the racemic amine. The enzyme catalyzes the acylation of one enantiomer at a much faster rate than the other. By stopping the reaction at approximately 50% conversion, one can obtain the unreacted amine enriched in one enantiomer and the acylated amine (amide) enriched in the other.[8]

Detailed Protocol:

- Reaction Setup:

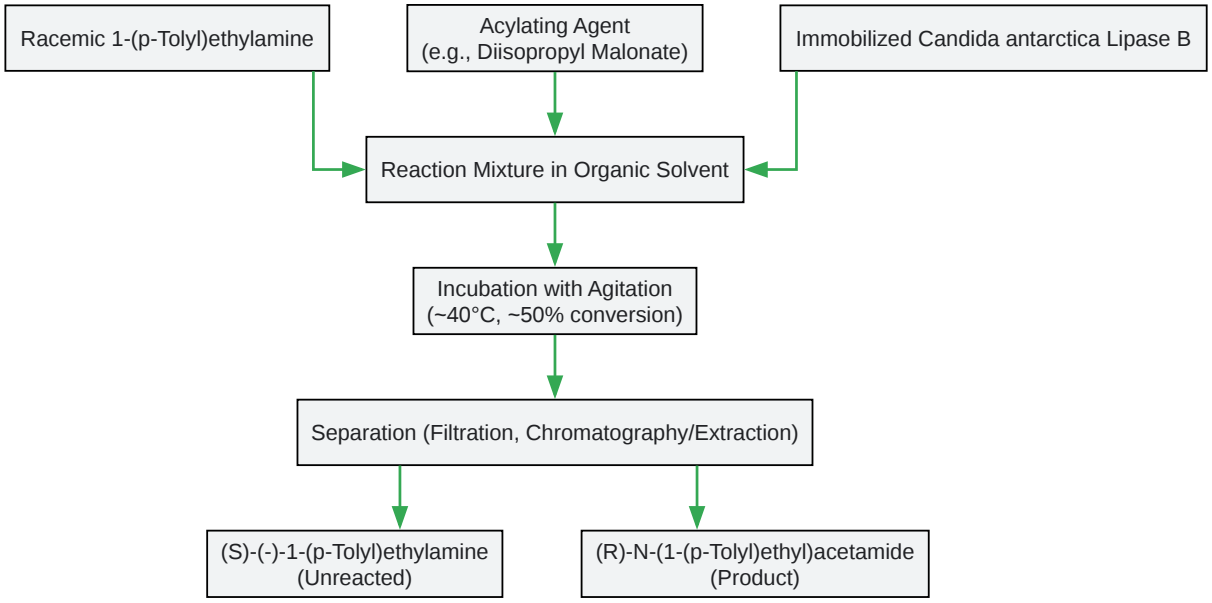
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- In a suitable reaction vessel, add the racemic 1-(p-Tolyl)ethylamine (1 equivalent) and an appropriate organic solvent (e.g., methyl tert-butyl ether).
- Add an acylating agent, such as diisopropyl malonate (1 equivalent).[8]
- Add the immobilized Candida antarctica lipase B (e.g., Novozym 435).

- Reaction Execution:
  - The reaction mixture is agitated (e.g., shaken) at a controlled temperature (typically around 40 °C).[8]
  - The progress of the reaction is monitored by chiral chromatography (GC or HPLC) to determine the conversion and enantiomeric excess of the remaining amine and the formed amide.
- Work-up and Separation:
  - When the conversion reaches approximately 50%, the reaction is stopped by filtering off the immobilized enzyme.
  - The unreacted **(S)-(-)-1-(p-Tolyl)ethylamine** can be separated from the (R)-amide by standard techniques such as column chromatography or acid-base extraction.

Workflow Diagram:

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Caption: Workflow for Enzymatic Kinetic Resolution of 1-(p-Tolyl)ethylamine.

Applications in Drug Development and Asymmetric Synthesis

(S)-(-)-1-(p-Tolyl)ethylamine is a crucial chiral intermediate in the synthesis of various pharmaceuticals and other fine chemicals.[9] Its primary application lies in its use as a chiral auxiliary or a building block to introduce a specific stereocenter into a target molecule. This is of paramount importance in drug development, as different enantiomers of a drug can have vastly different pharmacological activities and toxicities.

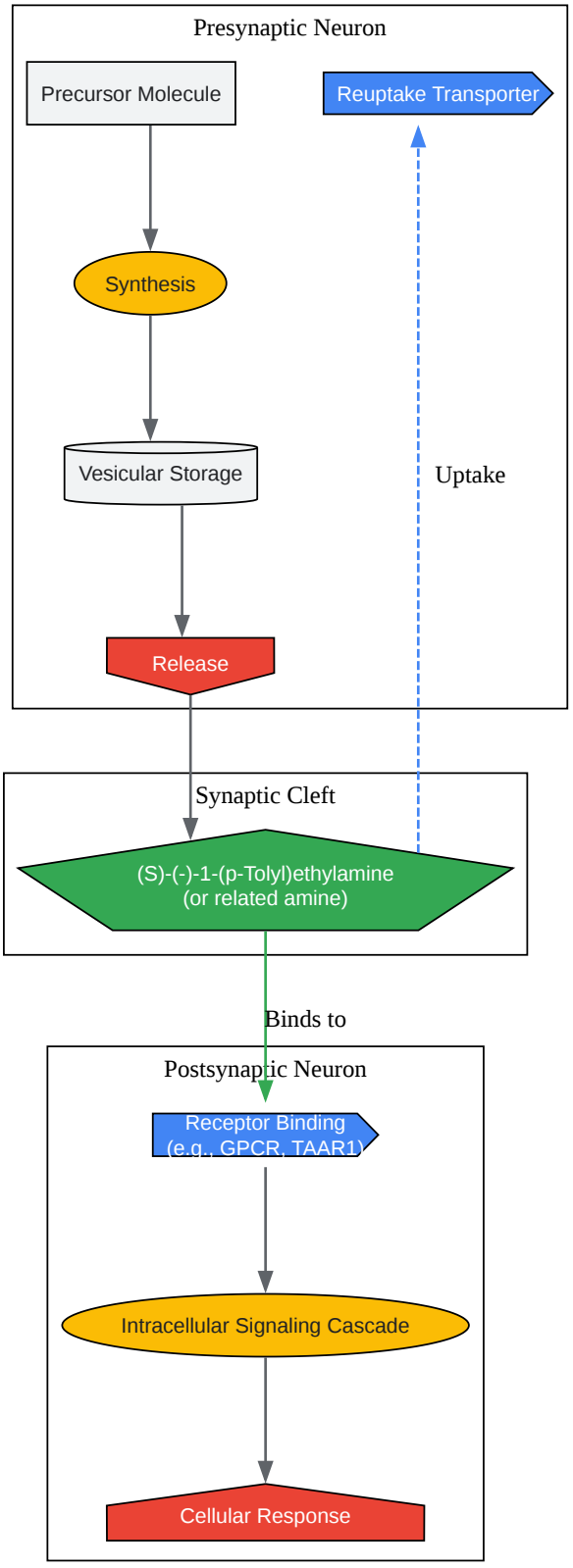
The broader class of substituted ethylamines has been investigated for various therapeutic applications, including as agents targeting the central nervous system.[10] For instance, some phenethylamines act as agonists for the human trace amine-associated receptor 1 (TAAR1),

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which is involved in neuromodulation.[11] Additionally, the ethylamine scaffold is present in serotonin-norepinephrine reuptake inhibitors (SNRIs), a class of antidepressants.[12]

While a specific signaling pathway for **(S)-(-)-1-(p-Tolyl)ethylamine** is not well-documented in publicly available literature, the general mechanism of action for related biogenic amines and their synthetic analogs often involves interaction with neurotransmitter systems. The diagram below illustrates a generalized pathway for a substituted ethylamine that might act as a neuromodulator.

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Caption: Generalized Neuromodulatory Pathway for a Substituted Ethylamine.

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Safety and Handling

(S)-(-)-1-(p-Tolyl)ethylamine is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage. It may also cause an allergic skin reaction. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

(S)-(-)-1-(p-Tolyl)ethylamine is a valuable chiral building block with significant applications in asymmetric synthesis, particularly in the pharmaceutical industry. The ability to obtain this compound in high enantiomeric purity through methods like diastereomeric salt formation and enzymatic kinetic resolution is crucial for its utility. While its specific biological roles are not extensively detailed, its structural similarity to known neuromodulators suggests potential for further investigation in drug discovery. Researchers and professionals working with this compound should adhere to strict safety protocols due to its hazardous nature.

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